

tetramethylammonium methyl carbonate CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetramethylammonium methyl carbonate*

Cat. No.: *B8640623*

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An In-depth Technical Guide to **Tetramethylammonium Methyl Carbonate** for Researchers and Drug Development Professionals

Introduction

Tetramethylammonium methyl carbonate is a quaternary ammonium salt that has garnered interest as a versatile and environmentally benign reagent in organic synthesis. This guide provides a comprehensive overview of its chemical properties, molecular structure, and, most notably, its applications as a catalyst, with a focus on its relevance to researchers, scientists, and professionals in the field of drug development.

Core Data

CAS Number: 22426-79-5[1][2][3][4]

Molecular Formula: $C_6H_{15}NO_3$ [1][4]

Molecular Weight: 149.19 g/mol [4]

Molecular Structure

Tetramethylammonium methyl carbonate is an ionic compound composed of a tetramethylammonium cation ($[N(CH_3)_4]^+$) and a methyl carbonate anion ($CH_3OCO_2^-$).

SMILES: C--INVALID-LINK--(C)C.COC(=O)[O-]

Physicochemical Properties

Property	Value	Source
Appearance	White to light yellow powder or crystals	[2][3]
Purity	>98.0% (by Titration)	[2][3]
Melting Point	144 °C	[5]
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place	[5]
Sensitivity	Moisture sensitive	[5]

Applications in Organic Synthesis

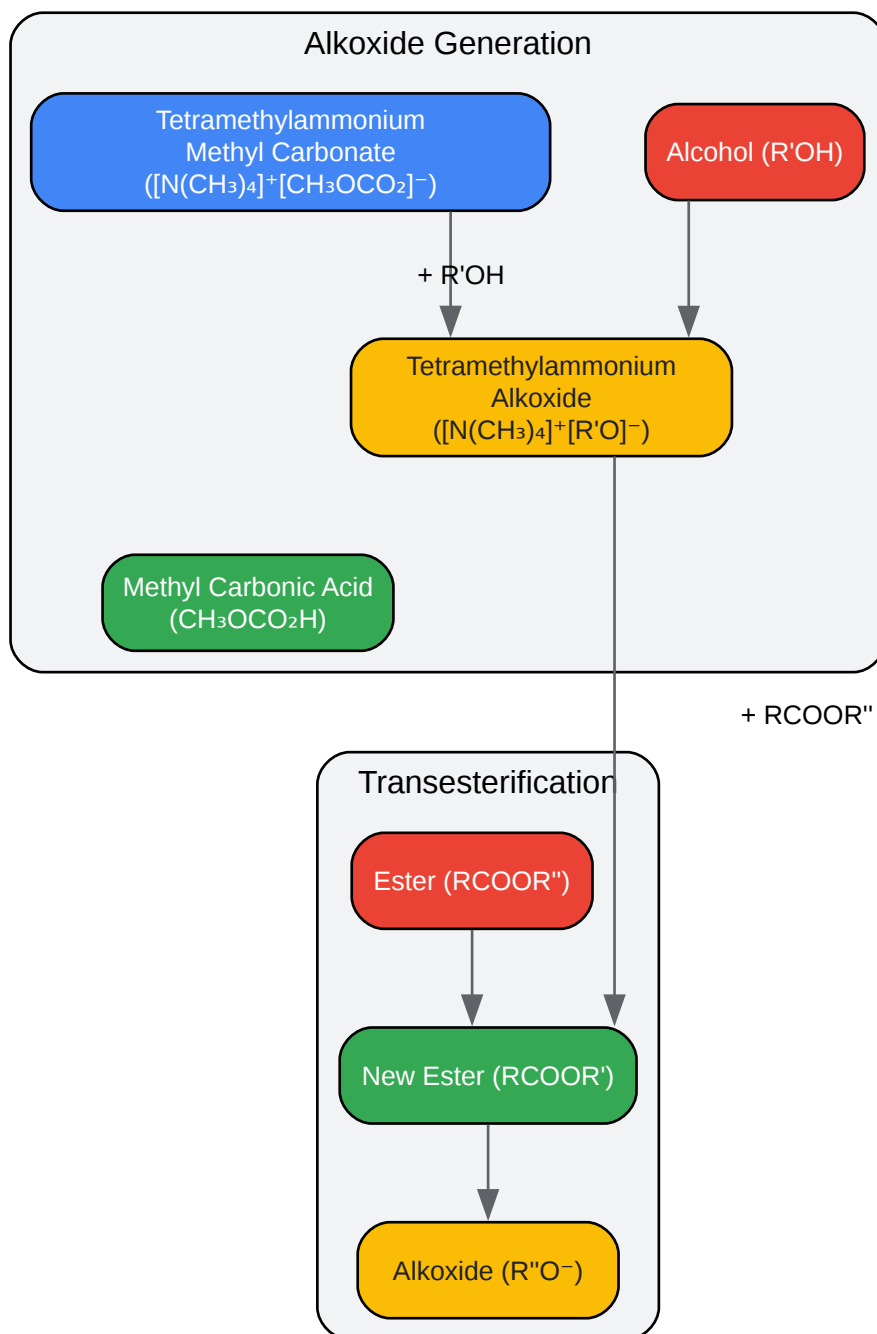
The primary application of **tetramethylammonium methyl carbonate** lies in its role as a metal-free catalyst for transesterification reactions.[6] This is particularly relevant in pharmaceutical synthesis where the avoidance of metal contaminants is often crucial.

Catalysis of Transesterification Reactions

Tetramethylammonium methyl carbonate is an effective catalyst for the chemoselective, scalable, and reusable transesterification of a wide range of esters and alcohols.[6] A key advantage is its efficacy with chelating substrates, such as amino alcohols, diols, and sugar derivatives, which can often deactivate conventional metal-based catalysts.[6]

The catalytic activity stems from the in situ generation of the highly reactive tetramethylammonium alkoxide species. This process is illustrated in the following logical diagram:

Catalytic Cycle of Transesterification

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In situ generation of the active catalyst and subsequent transesterification.

Experimental Protocols

The following is a general experimental protocol for a transesterification reaction using **tetramethylammonium methyl carbonate**, based on published literature.^[6]

Materials:

- Ester
- Alcohol
- **Tetramethylammonium methyl carbonate** (catalyst)
- Anhydrous solvent (e.g., n-hexane or toluene)
- Molecular sieves (e.g., 5Å)

Procedure:

- To a solution of the ester (1.0 mmol) and the alcohol (1.2 mmol) in the anhydrous solvent (5 mL) in a round-bottom flask, add **tetramethylammonium methyl carbonate** (0.05 mmol, 5 mol%).
- Add activated molecular sieves to the flask.
- The reaction mixture is then heated to the desired temperature (e.g., reflux) and stirred for the required time (monitored by TLC or GC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The molecular sieves are removed by filtration.
- The filtrate is concentrated under reduced pressure.
- The residue is purified by column chromatography on silica gel to afford the desired product.

Note: Reaction conditions such as solvent, temperature, and catalyst loading may need to be optimized for specific substrates.

Relevance to Drug Development

While direct examples of the use of **tetramethylammonium methyl carbonate** in the synthesis of specific commercial drugs are not readily available in the public domain, its properties make it a highly relevant tool for drug development professionals for several reasons:

- **Metal-Free Catalysis:** The avoidance of residual metal catalysts is a significant advantage in the synthesis of active pharmaceutical ingredients (APIs), simplifying purification and reducing potential toxicity.
- **Chemoselectivity:** Its ability to catalyze reactions with sensitive functional groups and chelating substrates is valuable when working with complex molecules often found in drug candidates.
- **Green Chemistry:** The use of a stable, non-toxic catalyst aligns with the principles of green chemistry, which are increasingly important in the pharmaceutical industry.

Safety and Handling

Tetramethylammonium methyl carbonate is classified as causing skin and serious eye irritation.[7] Standard laboratory safety precautions should be observed when handling this compound, including the use of personal protective equipment such as gloves and safety glasses. It is also noted to be moisture-sensitive.

Conclusion

Tetramethylammonium methyl carbonate is a promising organocatalyst for transesterification reactions with significant potential in the field of pharmaceutical synthesis. Its metal-free nature, high efficiency with challenging substrates, and alignment with green chemistry principles make it a valuable tool for researchers and professionals involved in drug development. Further exploration of its applications in the synthesis of complex pharmaceutical intermediates and APIs is warranted.

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- To cite this document: BenchChem. [tetramethylammonium methyl carbonate CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8640623#tetramethylammonium-methyl-carbonate-cas-number-and-molecular-structure]

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